

An In-depth Technical Guide to the Physicochemical Properties of Oxazol-5-ylmethanol

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Compound of Interest

Compound Name: **Oxazol-5-ylmethanol**

Cat. No.: **B140774**

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the physicochemical properties of **Oxazol-5-ylmethanol** (CAS No: 127232-41-1), a versatile heterocyclic building block of significant interest in medicinal chemistry and materials science. This document moves beyond a simple data sheet to offer insights into the synthesis, reactivity, and practical handling of this compound, grounded in established chemical principles.

Molecular Structure and Identification

Oxazol-5-ylmethanol, with the molecular formula $C_4H_5NO_2$, is a five-membered aromatic heterocycle containing both oxygen and nitrogen atoms, with a hydroxymethyl substituent at the 5-position.^{[1][2]} This seemingly simple structure provides a unique combination of chemical features: a nucleophilic alcohol, an aromatic ring system susceptible to electrophilic and nucleophilic attack, and the potential for the heteroatoms to engage in hydrogen bonding and metal coordination.

Key Identifiers:

Identifier	Value
IUPAC Name	(1,3-Oxazol-5-yl)methanol ^[1]
CAS Number	127232-41-1 ^{[1][2]}
Molecular Formula	C ₄ H ₅ NO ₂ ^{[1][2]}
Molecular Weight	99.09 g/mol ^{[1][2]}
SMILES	C1=C(OC=N1)CO ^[1]
InChI	InChI=1S/C4H5NO2/c6-2-4-1-5-3-7-4/h1,3,6H,2H2 ^[1]

Physicochemical Properties

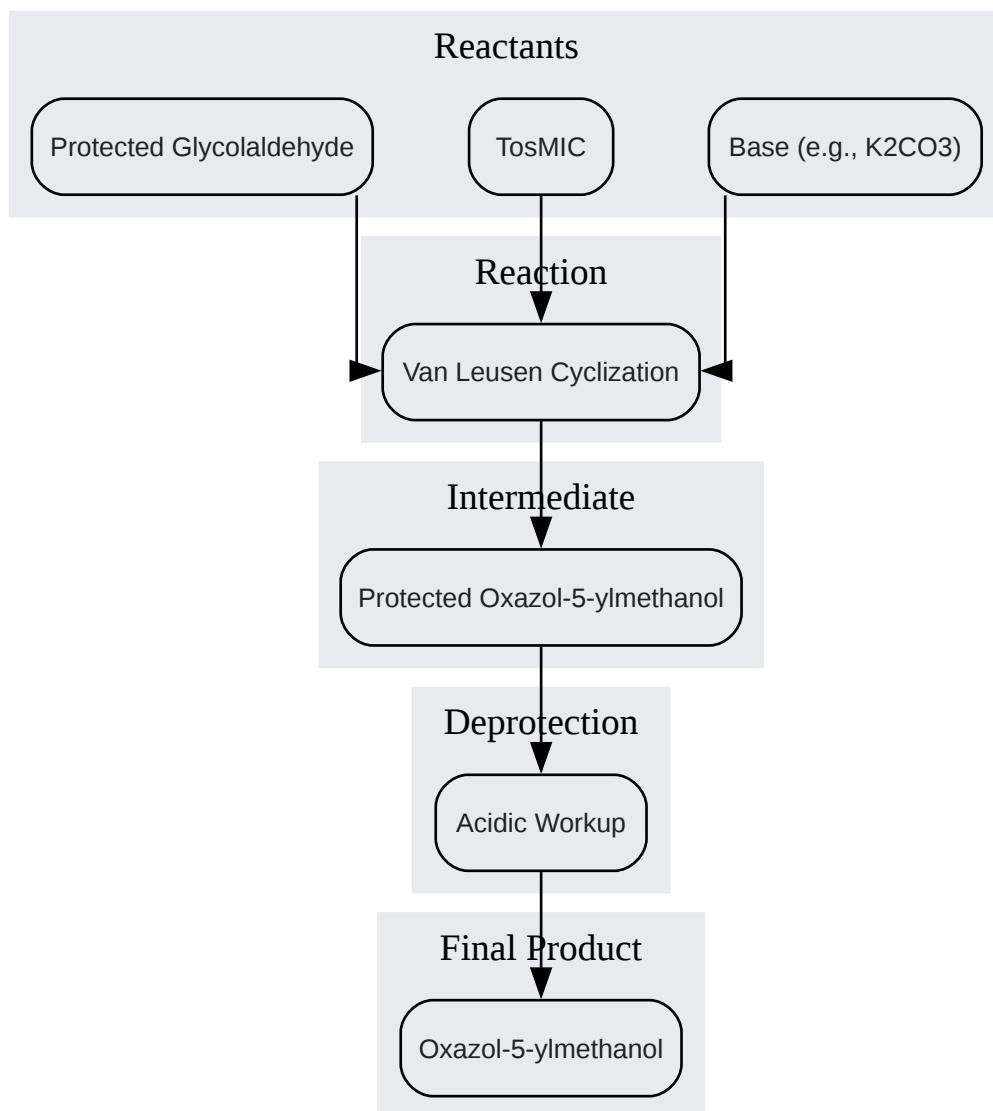
A thorough understanding of the physicochemical properties of **Oxazol-5-ylmethanol** is paramount for its effective use in synthesis and formulation. The following table summarizes key known and predicted properties. It is important to note that while some data is experimentally derived, other values are computational predictions and should be used as a guide.

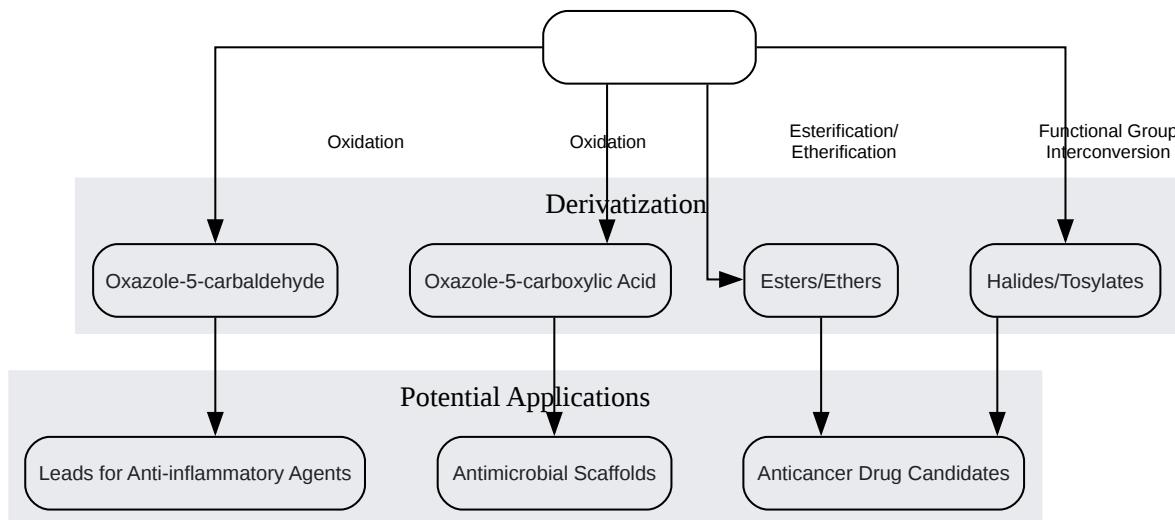
Property	Value	Source
Appearance	White to off-white solid (predicted)	General knowledge
Boiling Point	212.8 °C at 760 mmHg ^[2]	American Elements
Density	1.25 g/cm ³ ^[2]	American Elements
Flash Point	82.49 °C ^[2]	American Elements
XLogP3	-0.5 ^[1]	PubChem (Computed)
Water Solubility	Soluble (predicted)	General knowledge
pKa	Not experimentally determined	-

Synthesis and Purification

The synthesis of 5-substituted oxazoles is well-documented, with the Van Leusen oxazole synthesis being a prominent and versatile method.^{[3][4][5][6]} This reaction typically involves the condensation of an aldehyde with tosylmethyl isocyanide (TosMIC) in the presence of a base.^{[3][4][5][6]} For the synthesis of **Oxazol-5-ylmethanol**, a protected form of glycolaldehyde would be the logical aldehyde component.

Conceptual Synthetic Workflow via Van Leusen Reaction





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